

An In-depth Technical Guide to the Physical Properties of Heptanenitrile

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Compound of Interest

Compound Name: Heptanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **heptanenitrile**, specifically its boiling and melting points. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize **heptanenitrile** in their work. The guide details the experimentally determined values for these properties, outlines the methodologies used for their measurement, and provides a logical workflow for such determinations.

Core Physical Properties of Heptanenitrile

Heptanenitrile, also known as enanthonitrile or hexyl cyanide, is a colorless liquid organic compound. Its physical characteristics are crucial for its handling, purification, and use in various chemical syntheses.

Quantitative Data Summary

The boiling and melting points of **heptanenitrile** have been determined and are summarized in the table below. These values are critical for establishing experimental parameters, such as reaction temperatures and purification methods like distillation.

Physical Property	Value (°C)	Value (K)
Boiling Point	183 - 187 °C[1][2][3][4][5][6]	456.15 - 460.15 K
Melting Point	-64 °C[1][2][3][4][5][6]	209.15 K

Experimental Protocols for Physical Property Determination

The accurate determination of boiling and melting points is fundamental in chemical analysis. The following sections detail the standard experimental protocols that can be employed to measure these properties for a substance like **heptanenitrile**.

Melting Point Determination: Thiele Tube Method

The Thiele tube method is a common and effective technique for determining the melting point of a solid.[1][3][4][6]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Sample of the substance (solidified **heptanenitrile**)

Procedure:

- Sample Preparation: A small amount of the solidified **heptanenitrile** is introduced into the open end of a capillary tube and packed down to the sealed end.

- **Apparatus Setup:** The Thiele tube is filled with heating oil. The capillary tube containing the sample is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube, with the oil level above the sample but below the top of the tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube facilitates the circulation of the oil via convection currents, ensuring uniform temperature distribution.^[6]
- **Observation:** The temperature is monitored closely as it rises. The melting point is recorded as a range: the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.^[1]

Boiling Point Determination: Capillary Method (Siwoloboff Method)

The capillary method, often carried out in a Thiele tube or a similar heating apparatus, is a micro-method for determining the boiling point of a liquid.^{[2][7][8][9]}

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or other heating bath
- Liquid sample of **heptanenitrile**

Procedure:

- **Sample Preparation:** A small amount of liquid **heptanenitrile** is placed in the small test tube. A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube or other heating bath.

- **Heating:** The apparatus is heated, and as the temperature of the liquid rises, the air trapped in the capillary tube expands and escapes as bubbles.
- **Observation:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- **Boiling Point Determination:** As the apparatus cools, the vapor pressure inside the capillary tube will eventually equal the external atmospheric pressure. At this point, the bubbling will cease, and the liquid will be drawn into the capillary tube. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.^[8]

Advanced Method: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a modern thermal analysis technique that can be used to determine both melting and boiling points with high precision.^{[10][11][12][13]}

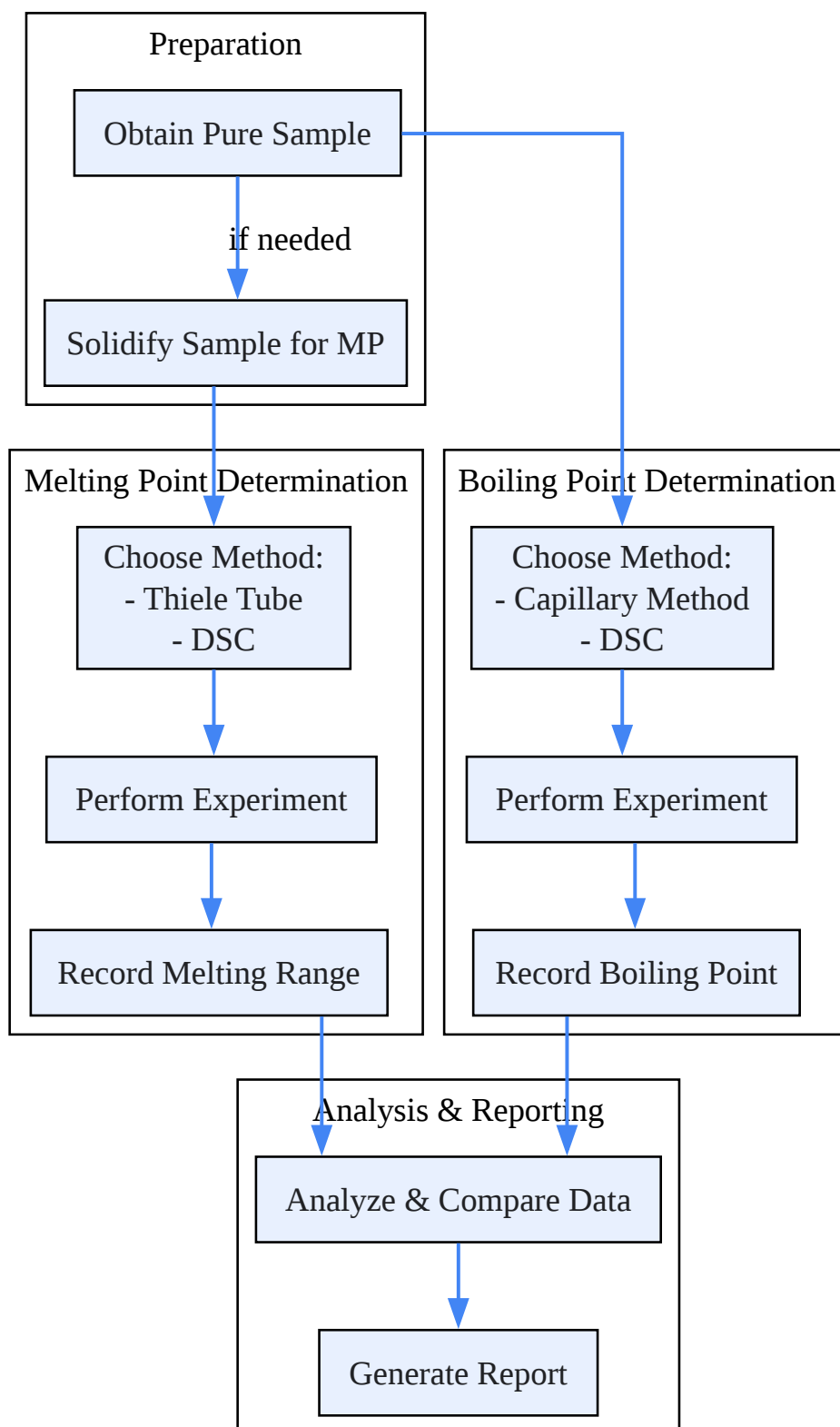
Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature.^[11] When the sample undergoes a phase transition, such as melting or boiling, there is an associated change in heat flow, which is detected by the instrument.

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **heptanenitrile** is hermetically sealed in a sample pan. For boiling point determination, the lid of the pan may have a pinhole to allow for controlled vaporization.^[10]
- **Instrument Setup:** The sample pan and an empty reference pan are placed in the DSC cell. The desired temperature program (heating rate, temperature range) is set.
- **Measurement:** The instrument heats the sample and reference pans at a controlled rate. The heat flow to each pan is continuously monitored.
- **Data Analysis:** The resulting thermogram plots heat flow versus temperature. An endothermic peak indicates melting, and the onset temperature of this peak is taken as the melting point. A sharp endothermic peak also indicates boiling.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination of the physical properties of a chemical substance like **heptanenitrile**.



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Caption: Workflow for Determining Physical Properties of a Chemical Substance.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Video: Boiling Points - Concept [jove.com]
- 3. Thiele tube - Wikipedia [en.wikipedia.org]
- 4. SSERC | Melting point determination [sserc.org.uk]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. chemconnections.org [chemconnections.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Video: Boiling Points - Procedure [jove.com]
- 10. tainstruments.com [tainstruments.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 13. mt.com [mt.com]
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